

Ethyl 2-(benzylamino)acetate hydrochloride

physical and chemical properties

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Compound of Interest

Compound Name: Ethyl 2-(benzylamino)acetate
Hydrochloride

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An In-depth Technical Guide to Ethyl 2-(benzylamino)acetate Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Ethyl 2-(benzylamino)acetate hydrochloride** (CAS Number: 6344-42-9). The information is curated for professionals in research and development, offering detailed data and experimental context.

Chemical Identity and Physical Properties

Ethyl 2-(benzylamino)acetate hydrochloride, also known as N-Benzylglycine ethyl ester hydrochloride, is a secondary amine and an ester derivative of the amino acid glycine. It is commonly used as a synthetic intermediate in organic chemistry and pharmaceutical development.^{[1][2]}

Physical and Chemical Properties

The key physical and chemical properties of **Ethyl 2-(benzylamino)acetate hydrochloride** and its corresponding free base, N-Benzylglycine ethyl ester, are summarized in the table below for easy reference and comparison.

Property	Ethyl 2-(benzylamino)acetate hydrochloride	N-Benzylglycine ethyl ester (Free Base)
Molecular Formula	C ₁₁ H ₁₆ ClNO ₂ [3][4]	C ₁₁ H ₁₅ NO ₂
Molecular Weight	229.70 g/mol [3]	193.24 g/mol
Appearance	White to off-white solid	Colorless to yellow liquid
Melting Point	96-100 °C[5]	Not applicable
Boiling Point	277 °C at 760 mmHg[5]	139-142 °C (at reduced pressure)[6]
Solubility	Soluble in DMSO (50 mg/mL)	Soluble in DMSO (100 mg/mL)
Flash Point	121.3 °C[5]	113 °C (closed cup)
Density	Data not available	1.031 g/cm ³

Spectroscopic Data (Predicted)

While specific experimental spectra for **Ethyl 2-(benzylamino)acetate hydrochloride** are not readily available in public databases, the expected spectral characteristics can be predicted based on the molecular structure and data from analogous compounds.

¹H NMR Spectroscopy

The predicted ¹H NMR spectrum would exhibit characteristic signals for the ethyl, benzyl, and glycine fragments of the molecule.

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
Ethyl (-CH ₃)	~1.2-1.3	Triplet	3H
Ethyl (-CH ₂)	~4.1-4.2	Quartet	2H
Glycine (-CH ₂)	~3.5-3.7	Singlet	2H
Benzyl (-CH ₂)	~4.0-4.2	Singlet	2H
Aromatic (C ₆ H ₅)	~7.2-7.4	Multiplet	5H
Amine (N-H)	Broad singlet, variable	Broad Singlet	2H

Note: The amine protons (NH₂⁺) are expected to be a broad singlet and may exchange with D₂O.

¹³C NMR Spectroscopy

The predicted ¹³C NMR spectrum would show distinct signals for each carbon atom in the molecule.

Carbon	Predicted Chemical Shift (δ , ppm)
Ethyl (-CH ₃)	~14
Ethyl (-CH ₂)	~61
Glycine (-CH ₂)	~50
Benzyl (-CH ₂)	~53
Aromatic (C ₆ H ₅)	~127-138
Carbonyl (C=O)	~170

Infrared (IR) Spectroscopy

The IR spectrum is expected to show characteristic absorption bands for the functional groups present.

Functional Group	Characteristic Absorption (cm ⁻¹)
N-H Stretch (amine salt)	2400-2800 (broad)
C-H Stretch (aromatic)	3000-3100
C-H Stretch (aliphatic)	2850-3000
C=O Stretch (ester)	1735-1750[7]
C-O Stretch (ester)	1000-1300[7]
C=C Stretch (aromatic)	1450-1600

Mass Spectrometry (MS)

In mass spectrometry with electron ionization (EI), the molecule would likely undergo fragmentation. The molecular ion peak (M⁺) for the free base would be observed at m/z 193. Common fragmentation patterns for esters include the loss of the alkoxy group (-OC₂H₅, m/z 45) and the acyl group.[8] For secondary amines, alpha-cleavage is a common fragmentation pathway.

Experimental Protocols

The following sections detail the synthetic routes for Ethyl 2-(benzylamino)acetate and its subsequent conversion to the hydrochloride salt.

Synthesis of N-Benzylglycine Ethyl Ester (Free Base)

A common method for the synthesis of N-Benzylglycine ethyl ester is the N-alkylation of glycine ethyl ester with benzyl chloride.[6]

Materials:

- Glycine ethyl ester hydrochloride
- Triethylamine
- Ethanol

- Benzyl chloride
- Anhydrous magnesium sulfate

Procedure:

- To a flask, add 28.0 g of glycine ethyl ester hydrochloride, 20.0 g of triethylamine, and 200 ml of ethanol.^[6]
- Heat the mixture to reflux for 1 hour.^[6]
- Cool the mixture, which will result in the precipitation of a white solid (triethylamine hydrochloride).^[6]
- Filter the solid and add an additional 20.0 g of triethylamine to the filtrate.^[6]
- Cool the filtrate to 0-5°C and slowly add 27.8 g of benzyl chloride dropwise.^[6]
- After the addition is complete, allow the reaction to proceed at 40°C for 4 hours.^[6]
- Upon completion, filter the reaction mixture and wash the filtrate with water until it is neutral.^[6]
- Dry the organic layer with anhydrous magnesium sulfate and filter.^[6]
- Remove the solvent under reduced pressure. The crude product can be purified by vacuum distillation, collecting the fraction at 139-142°C to yield N-Benzylglycine ethyl ester as a pale yellow oily liquid.^[6]

Formation of Ethyl 2-(benzylamino)acetate Hydrochloride

The hydrochloride salt can be prepared by treating a solution of the free base with hydrochloric acid.

Materials:

- N-Benzylglycine ethyl ester

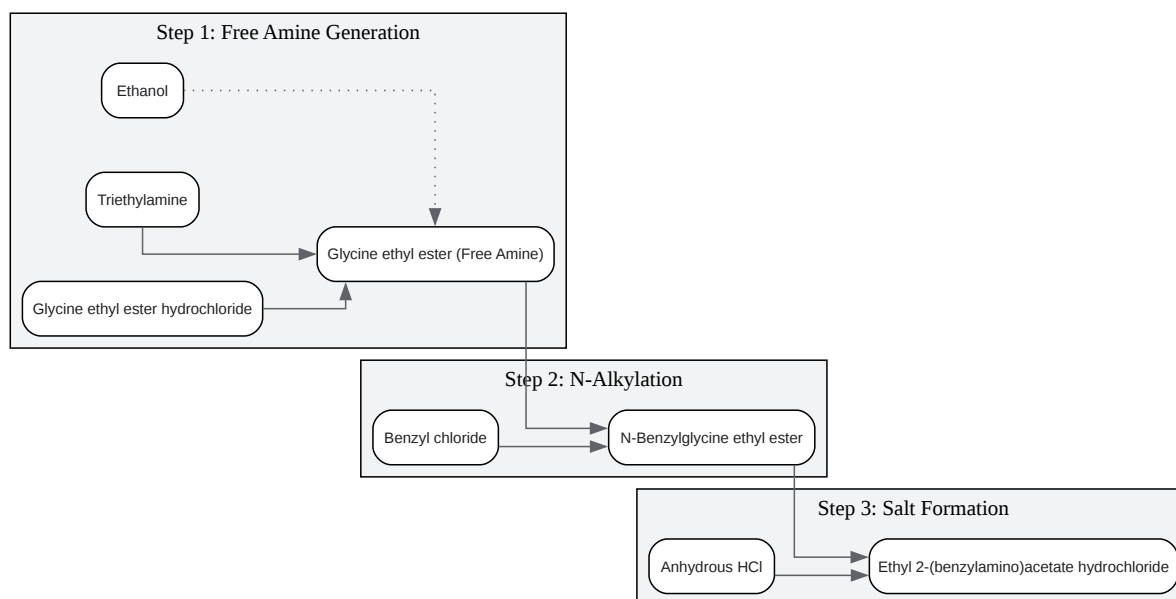
- Anhydrous diethyl ether
- Anhydrous hydrogen chloride (gas or solution in diethyl ether)

Procedure:

- Dissolve the purified N-Benzylglycine ethyl ester in anhydrous diethyl ether.
- Cool the solution in an ice bath.
- Bubble anhydrous hydrogen chloride gas through the solution or add a solution of HCl in diethyl ether dropwise with stirring.
- The hydrochloride salt will precipitate as a white solid.
- Collect the solid by filtration, wash with cold anhydrous diethyl ether, and dry under vacuum.

Logical Relationships and Workflows

The synthesis of **Ethyl 2-(benzylamino)acetate hydrochloride** follows a clear logical progression from starting materials to the final product.



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Caption: Synthetic workflow for **Ethyl 2-(benzylamino)acetate hydrochloride**.

Biological Activity and Applications

Ethyl 2-(benzylamino)acetate hydrochloride is primarily utilized as an intermediate in organic synthesis.[1] While this specific compound does not have well-documented direct biological activity or involvement in signaling pathways, N-benzylglycine derivatives are recognized as important scaffolds in medicinal chemistry.[2] They serve as building blocks for the synthesis of more complex molecules with potential therapeutic applications, including those targeting neurological disorders.[2] The structural motif of N-substituted glycine can be

found in various bioactive compounds, and its derivatives are explored in drug discovery for their potential to modulate biological targets.

In conclusion, **Ethyl 2-(benzylamino)acetate hydrochloride** is a valuable chemical intermediate with well-defined physical and chemical properties. Its synthesis is straightforward, and its utility in the preparation of more complex molecules underscores its importance in the fields of chemical and pharmaceutical research.

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